

# "Quatrex" Compound: A Review of Publicly Available Information

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## Compound of Interest

Compound Name: Quatrex

Cat. No.: B8606543

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An examination of publicly available scientific and commercial literature reveals no specific chemical entity identified as the "**Quatrex** compound" within the context of pharmaceutical research or drug development. The term "**Quatrex**" is predominantly associated with a Canadian company, **Quatrex Inc.**, which specializes in environmental compliance, hazardous material management, and related products. This guide addresses the available information regarding entities named "**Quatrex**" and clarifies the absence of a corresponding therapeutic compound in the public domain.

## Quatrex™ S Conditioning Agent

One of the primary products identified is **Quatrex™ S**, a conditioning agent used in the cosmetics industry.

### Chemical Nature and Properties:

**Quatrex™ S** is described as a liquid cationic surfactant derived from soybean oil, with a 26% solids content.[1] Its primary function is to provide conditioning properties to hair care products. A key feature of this agent is its compatibility with anionic surfactants, making it suitable for formulating conditioning shampoos.[1] Its solubility characteristics also allow for its incorporation into a variety of other cosmetic formulations, including sprays, mousses, and setting gels.[1]

### Applications:

The primary application of **Quatrex™ S** is in the formulation of hair care products where conditioning and substantivity are desired. Examples of its use include:

- Conditioning shampoos
- Hair masks
- Leave-in conditioners
- Styling products

## Quatrex® 27 Intermediate Bulk Container

Another product bearing the "**Quatrex**" name is the **Quatrex® 27**, a rigid-sided intermediate bulk container (IBC). This product is designed for the transportation and storage of solid and sludge waste materials, including toxic and hazardous substances.[2][3][4][5] The rigid design facilitates easier filling and stacking compared to flexible containers.[2][4] The **Quatrex® 27** has received approval from Transport Canada for the transportation of toxic materials.[2][3]

## Quaternary Ammonium Salts (QAS)

While not directly named "**Quatrex**," the search results did yield information on Quaternary Ammonium Salts (QAS), which are cationic surfactants with a broad range of biological activities.[6][7][8] Given that **Quatrex™ S** is a cationic surfactant, it is plausible that it belongs to this class of compounds.

General Structure and Properties of QAS:

QAS are organic compounds with the general structure of  $NR_4^+$ , where R represents alkyl or aryl groups. Their biological activity is influenced by the length of the alkyl chain, the nature of the counterion, and the overall molecular structure.[6][7]

Mechanism of Action:

The antimicrobial activity of QAS is attributed to their ability to disrupt cell membranes.[6][7][8] The positively charged nitrogen atom interacts with the negatively charged components of microbial cell membranes, leading to disorganization, leakage of intracellular contents, and

ultimately, cell death.[6][7][8] Some QAS have also been shown to inhibit membrane-bound proteins such as H<sup>+</sup>-ATPase.[6][7]

Biological Activities of QAS:

Quaternary ammonium salts exhibit a wide spectrum of biological activities, including:

- Antibacterial: Effective against a broad range of bacteria.[8]
- Antifungal: Active against various fungi and yeasts.[8]
- Antiviral: Some QAS have demonstrated activity against viruses.[8]
- Biofilm Eradication: QAS can reduce the adhesion of microorganisms to surfaces and eliminate biofilms.[6][7]

The widespread use of QAS in disinfectants has led to concerns about the development of microbial resistance.[6][7]

## Summary and Conclusion

In conclusion, there is no publicly available information to suggest the existence of a specific therapeutic agent or research compound known as "**Quatrex**." The term is primarily associated with commercial products from **Quatrex Inc.**, namely a cosmetic conditioning agent and an industrial container. While the conditioning agent is a cationic surfactant, and likely a quaternary ammonium salt, detailed structural information and data relevant to drug development are not available in the public domain. Researchers and scientists seeking information on a compound for therapeutic use should verify the correct nomenclature and origin of the substance of interest.

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- To cite this document: BenchChem. ["Quatrex" Compound: A Review of Publicly Available Information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8606543#quatrex-compound-structure-and-properties]

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